

Application Notes and Protocols for the Quantification of Disperse Blue 85

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Compound of Interest

Compound Name: Disperse Blue 85

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This document provides detailed analytical methods and protocols for the quantitative analysis of **Disperse Blue 85** in various matrices, including textiles and environmental water samples. The methodologies outlined are based on modern analytical techniques to ensure high sensitivity, specificity, and accuracy.

Introduction to Disperse Blue 85

Disperse Blue 85 is a synthetic dye belonging to the disperse class, characterized by its low water solubility and its use in dyeing synthetic fibers such as polyester and acetate.[1][2] Due to potential allergenic and carcinogenic concerns associated with certain disperse dyes, accurate and sensitive quantification methods are crucial for quality control, regulatory compliance, and environmental monitoring.[3][4][5] The primary analytical techniques for the quantification of **Disperse Blue 85** include High-Performance Liquid Chromatography (HPLC) coupled with Photodiode Array (PDA) detection and tandem Mass Spectrometry (MS/MS), as well as UV-Visible Spectrophotometry.

Analytical Methods Overview

The choice of analytical method for **Disperse Blue 85** quantification depends on the sample matrix, required sensitivity, and the available instrumentation.

- High-Performance Liquid Chromatography (HPLC) with Mass Spectrometry (MS/MS): This is the most powerful technique, offering high sensitivity and selectivity, making it ideal for trace-level quantification in complex matrices like textiles and environmental water.[\[1\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
- High-Performance Liquid Chromatography (HPLC) with Photodiode Array (PDA) Detection: This method provides reliable quantification and has the added advantage of providing spectral information that can aid in peak identification.[\[5\]](#)[\[9\]](#)
- UV-Visible Spectrophotometry: A simpler and more accessible method suitable for the quantification of **Disperse Blue 85** in solutions where it is the primary analyte and the matrix is not complex.[\[10\]](#)[\[11\]](#)[\[12\]](#)

Quantitative Data Summary

The following tables summarize typical performance data for the analytical methods described.

Table 1: LC-MS/MS Method Performance

Parameter	Typical Value	Reference
Linearity (r^2)	>0.99	[3] [4] [13]
Limit of Detection (LOD)	0.02 - 1.35 ng/mL	[4]
Limit of Quantification (LOQ)	0.06 - 4.09 ng/mL	[4]
Recovery	81.8% - 114.1%	[3]
Intra-day Precision (%RSD)	< 6%	[6]
Inter-day Precision (%RSD)	< 13%	[6]

Table 2: HPLC-PDA Method Performance

Parameter	Typical Value	Reference
Linearity (r^2)	>0.999	[9]
Limit of Detection (LOD)	~0.7 mg/L (for Disperse Blue 1)	[5]
Reproducibility (%RSD)	<1%	[9]

Table 3: Spectrophotometric Method Performance

Parameter	Typical Value	Reference
Linearity (r^2)	>0.99	[14]
Measurement Range	0.01 - 0.2 mg/m ³ (in air)	[15]

Experimental Protocols

Method 1: Quantification by LC-MS/MS

This protocol describes the quantification of **Disperse Blue 85** in textile samples.

4.1.1. Reagents and Materials

- Methanol (HPLC grade)
- Water (for analytical laboratory use, ISO 3696)
- Formic acid (LC-MS grade)
- **Disperse Blue 85** analytical standard
- Syringe filters (0.22 µm PTFE)

4.1.2. Standard Preparation

- Stock Solution (100 µg/mL): Accurately weigh 10 mg of **Disperse Blue 85** standard and dissolve it in 100 mL of methanol.

- Working Standard Solutions: Prepare a series of working standards by serial dilution of the stock solution with methanol to cover the desired concentration range (e.g., 1 - 500 ng/mL).

4.1.3. Sample Preparation (Textile)

- Weigh 1.0 g of the textile sample and cut it into small pieces.
- Place the sample in a conical flask and add 20 mL of methanol.
- Sonicate the sample at 50°C for 30 minutes.[3]
- Centrifuge the extract at 10,000 rpm for 10 minutes.[3]
- Filter the supernatant through a 0.22 µm PTFE syringe filter into an autosampler vial for analysis.[3]

4.1.4. LC-MS/MS Instrumentation and Conditions

- Liquid Chromatograph: UHPLC system
- Column: Kinetex C18 (100 x 2.1 mm, 1.7 µm) or equivalent[3]
- Mobile Phase A: Water with 0.1% formic acid[3]
- Mobile Phase B: Methanol with 0.1% formic acid
- Gradient: A suitable gradient to separate the analyte from matrix interferences.
- Flow Rate: 0.3 mL/min[3]
- Column Temperature: 40°C
- Injection Volume: 5 µL
- Mass Spectrometer: Triple quadrupole mass spectrometer
- Ionization Mode: Electrospray Ionization (ESI), Positive

- MRM Transitions: Specific precursor and product ions for **Disperse Blue 85** should be determined by infusing a standard solution.

4.1.5. Data Analysis Construct a calibration curve by plotting the peak area of **Disperse Blue 85** against the concentration of the working standards. Determine the concentration of **Disperse Blue 85** in the sample extract from the calibration curve and calculate the final concentration in the textile sample (in mg/kg).

Method 2: Quantification by UV-Visible Spectrophotometry

This protocol is suitable for the quantification of **Disperse Blue 85** in a solution with a simple matrix.

4.2.1. Reagents and Materials

- Methanol or another suitable solvent
- **Disperse Blue 85** dye powder
- Volumetric flasks
- Pipettes
- Quartz or glass cuvettes (1 cm path length)

4.2.2. Standard Preparation

- Stock Solution: Accurately weigh a known amount of **Disperse Blue 85** powder and dissolve it in a specific volume of the chosen solvent in a volumetric flask to create a stock solution of known concentration.[\[10\]](#)
- Standard Solutions: Perform serial dilutions of the stock solution to prepare a series of standard solutions with decreasing concentrations.[\[10\]](#)

4.2.3. Instrumentation and Measurement

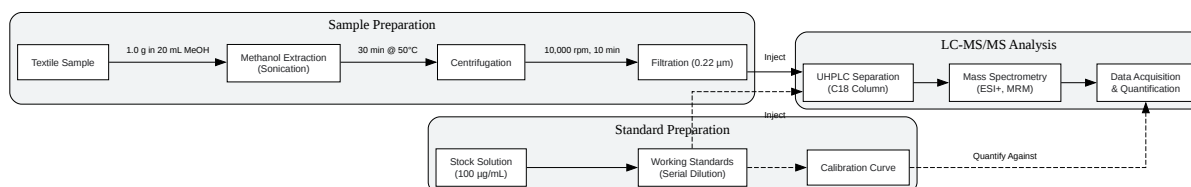
- Spectrophotometer: A calibrated UV-Visible spectrophotometer.

- Wavelength Scan: Scan a standard solution of **Disperse Blue 85** across the UV-Visible range (e.g., 300-800 nm) to determine the wavelength of maximum absorbance (λ_{max}).
- Absorbance Measurement: Set the spectrophotometer to the determined λ_{max} and measure the absorbance of the blank (solvent), all standard solutions, and the unknown sample solution.[10]

4.2.4. Data Analysis

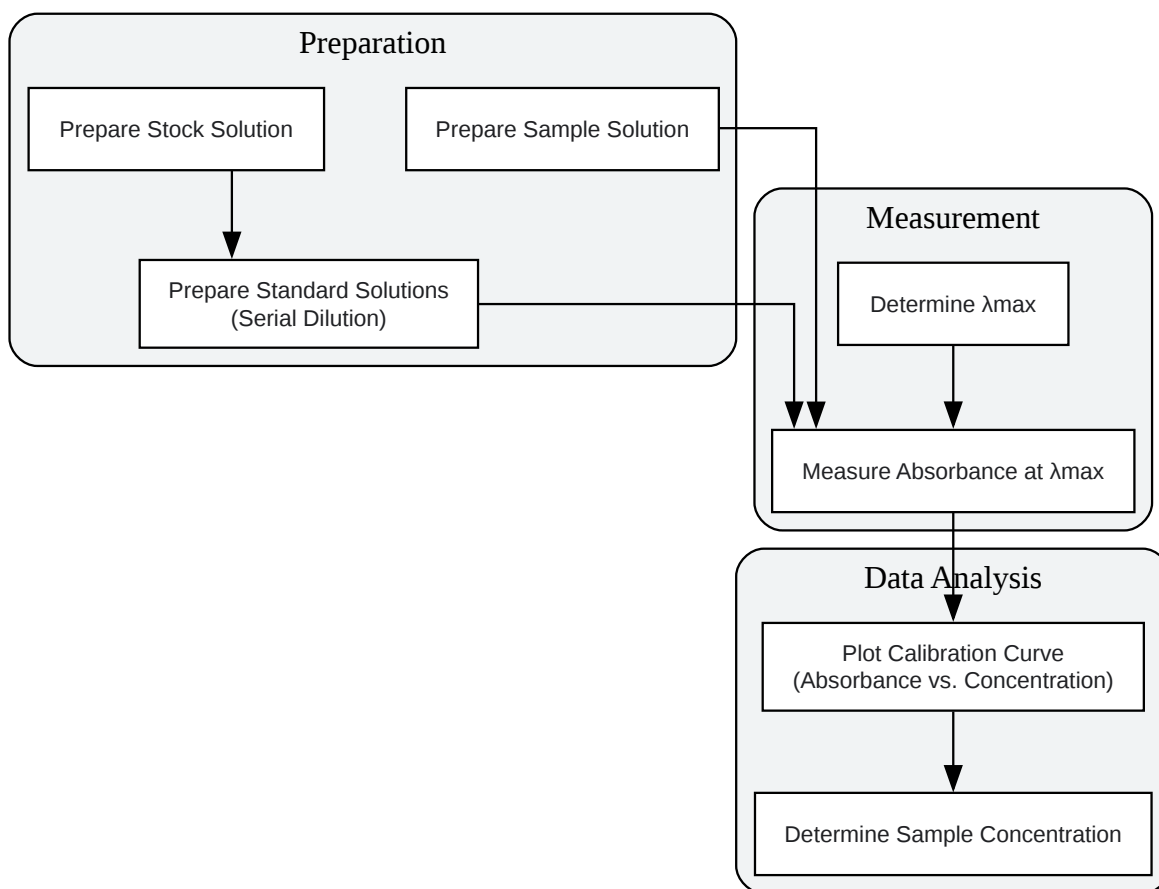
- Plot a calibration curve of absorbance versus the concentration of the standard solutions.
- Use the absorbance of the unknown sample to determine its concentration from the calibration curve using the Beer-Lambert law.[10]

Visualizations



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Caption: LC-MS/MS workflow for **Disperse Blue 85** quantification.



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Caption: Spectrophotometric quantification workflow.

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